

D-Tyrosine methyl ester hydrochloride safety and handling

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Compound of Interest

Compound Name: *D-Tyrosine methyl ester hydrochloride*

Cat. No.: *B555876*

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An In-depth Technical Guide to the Safety and Handling of **D-Tyrosine Methyl Ester Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and toxicological profile of **D-Tyrosine methyl ester hydrochloride** (CAS No: 3728-20-9). The information is intended to support risk assessment and ensure safe laboratory practices. While extensive toxicological data for this specific compound is not available, this guide summarizes existing safety information and outlines standard experimental protocols for hazard assessment based on established international guidelines.

Chemical and Physical Properties

D-Tyrosine methyl ester hydrochloride is a derivative of the amino acid D-tyrosine, utilized in biochemical research and as a precursor in the synthesis of various bioactive molecules.^[1] Its hydrochloride salt form enhances solubility and stability.^[1]

Property	Value	Reference(s)
CAS Number	3728-20-9	[1][2]
Molecular Formula	C ₁₀ H ₁₃ NO ₃ ·HCl	[1]
Molecular Weight	231.68 g/mol	[2]
Appearance	White to off-white or pale cream powder / crystalline powder	[1][3]
Melting Point	184-193 °C[1], 190-200°C[3]	[1][3]
Storage Conditions	Refrigerate (0-8 °C), Store in a cool, dry, well-ventilated place.	[1][2]
Synonyms	H-D-Tyr-OMe·HCl, (R)-Methyl 2-amino-3-(4-hydroxyphenyl)propionate hydrochloride	[4]

Hazard Identification and Classification

D-Tyrosine methyl ester hydrochloride is classified as an irritant. The toxicological properties have not been fully investigated, and acute toxicity data such as LD50 or LC50 values are not available.[4][5] The primary hazards are related to irritation of the skin, eyes, and respiratory system.[4][6][7]

Hazard Class	GHS Category	Hazard Statement (H-code)
Skin Irritation	Category 2	H315: Causes skin irritation
Serious Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory)	H335: May cause respiratory irritation

Source: AK Scientific, Inc. Safety Data Sheet.[4][7]

Safe Handling and Personal Protective Equipment (PPE)

Proper handling procedures are crucial to minimize exposure and associated risks. Engineering controls and personal protective equipment should be utilized.

Engineering Controls

- Use only in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)
- Facilities should be equipped with an eyewash station and a safety shower.[\[8\]](#)

Personal Protective Equipment (PPE)

A summary of recommended PPE is provided below.

Protection Type	Specification	Reference(s)
Eye/Face	Chemical splash-resistant safety glasses or goggles with side protection (compliant with EN166 or OSHA 29 CFR 1910.133).	[4] [8]
Hand	Wear appropriate protective gloves to prevent skin exposure.	[6] [8]
Skin/Body	Long-sleeved clothing or a lab coat to minimize skin contact.	[6]
Respiratory	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if dust is generated and ventilation is inadequate.	[5] [8]

Handling Practices

- Avoid contact with skin, eyes, and clothing.[\[8\]](#)
- Avoid breathing dust. Minimize dust generation and accumulation.[\[8\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)
- Do not eat, drink, or smoke in handling areas.[\[4\]](#)

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents.[\[4\]](#)[\[8\]](#) Keep refrigerated when not in use.[\[8\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[\[4\]](#)

First Aid Measures

Exposure Route	First Aid Procedure	Reference(s)
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid.	[4][8]
Skin Contact	Immediately flush skin with plenty of running water for at least 15 minutes while removing contaminated clothing. Obtain medical aid.	[4][8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Obtain medical aid.	[4][8]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and drink 2-4 cupfuls of milk or water. Obtain medical aid.	[4][8]

Toxicological Information and Experimental Protocols

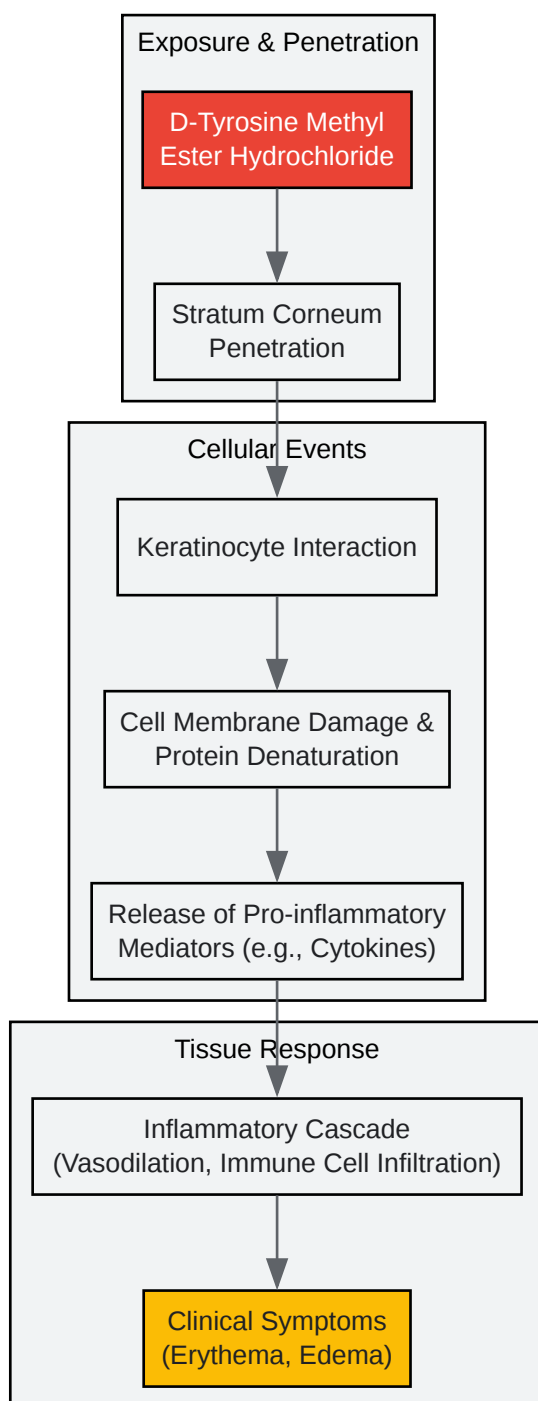
While specific toxicological studies on **D-Tyrosine methyl ester hydrochloride** are not publicly available, its GHS classification indicates irritant properties. The following sections describe the standard, internationally recognized in vitro methodologies for assessing the hazards associated with this compound.

Potential Toxicological Mechanisms

Chemical irritants can induce cellular damage through various mechanisms. For eye and skin irritation, this often involves disruption of cell membranes, denaturation of proteins, and

subsequent release of inflammatory mediators (cytokines), leading to redness, swelling, and pain.[9][10]

Below is a generalized diagram illustrating a potential pathway for chemical-induced skin irritation.



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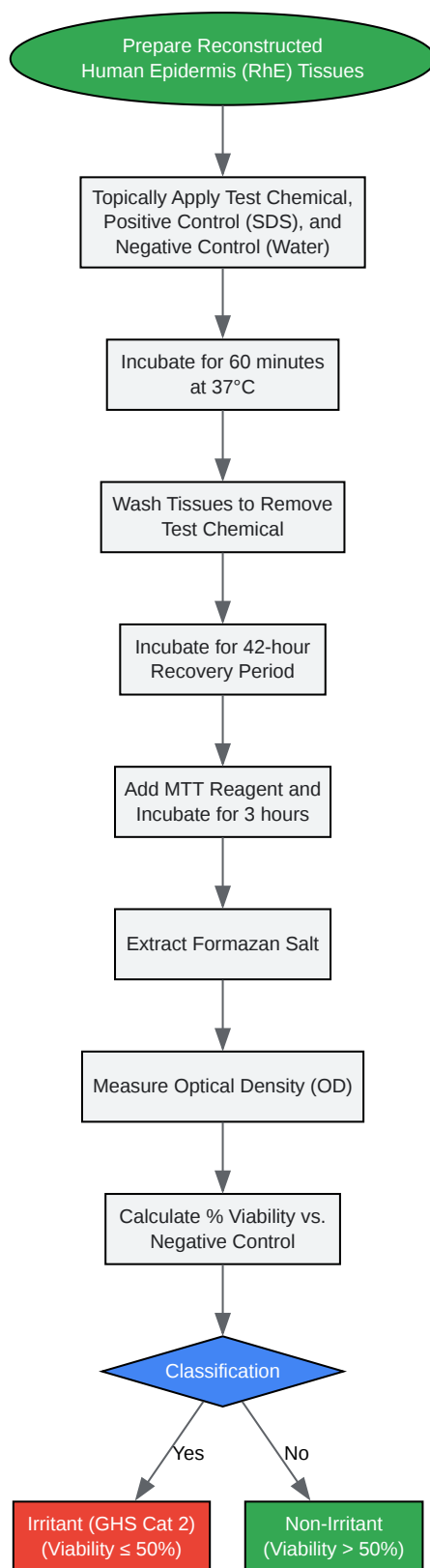
Generalized pathway for chemical-induced skin irritation.

Experimental Protocol: In Vitro Skin Irritation

The potential for a chemical to cause skin irritation can be assessed using the OECD Test Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method.[11] [12] This method is a validated animal-free alternative.

Methodology:

- **Test System:** A three-dimensional Reconstructed Human Epidermis (RhE) model is used, which mimics the upper layers of human skin.[13]
- **Application:** The test chemical (**D-Tyrosine methyl ester hydrochloride**) is applied topically to the surface of the RhE tissue. A negative control (e.g., ultrapure water) and a positive control (e.g., 5% SDS) are run concurrently.[14]
- **Exposure:** The tissues are exposed to the chemical for a defined period (e.g., 60 minutes). [14]
- **Incubation & Washing:** After exposure, the chemical is removed by washing, and the tissues are incubated for a recovery period (e.g., 42 hours).[14]
- **Viability Assessment:** Cell viability is measured using the MTT assay. The vital dye MTT is converted by mitochondrial enzymes in viable cells into a blue formazan salt.[13]
- **Data Analysis:** The amount of formazan is quantified by measuring its optical density. The percentage viability of the chemical-treated tissue is calculated relative to the negative control.
- **Classification:** If the mean tissue viability is reduced to $\leq 50\%$, the chemical is classified as a skin irritant (UN GHS Category 2).[11][14]



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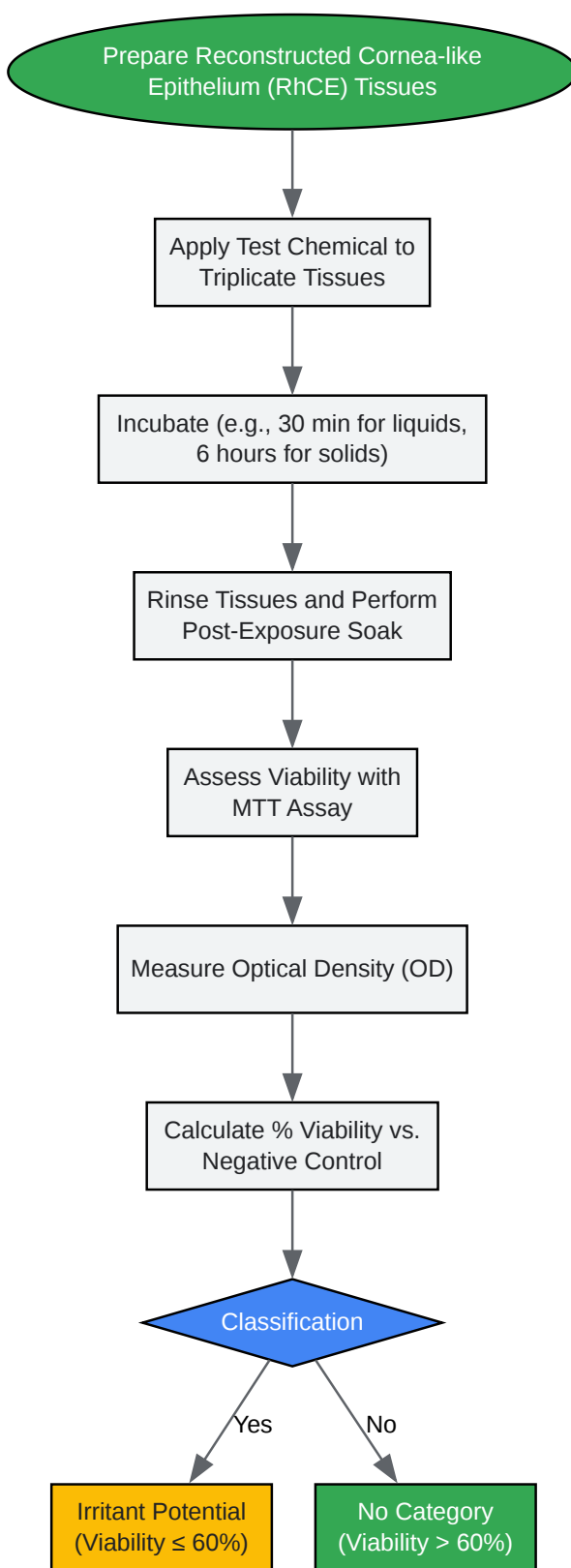
Experimental workflow for OECD Guideline 439 (Skin Irritation).

Experimental Protocol: In Vitro Eye Irritation

To assess serious eye irritation, the OECD Test Guideline 492: Reconstructed human Cornea-like Epithelium (RhCE) Test Method is employed.^[2] This test identifies chemicals that do not require classification for eye irritation or serious eye damage. A more advanced version, OECD 492B, can distinguish between GHS Category 1, Category 2, and non-categorized substances.^{[8][15]}

Methodology:

- **Test System:** A Reconstructed human Cornea-like Epithelium (RhCE) model, such as the SkinEthic™ HCE, is used.^{[8][16]}
- **Application:** The test chemical is applied to the apical surface of the RhCE tissues. Triplicate tissues are typically used for each substance.^[16]
- **Exposure:** Tissues are exposed for a set duration (e.g., 30 minutes for liquids, 6 hours for solids) at 37°C.^{[6][16]}
- **Post-Exposure Incubation:** The chemical is rinsed off, and the tissues undergo a post-exposure incubation period.
- **Viability Assessment:** Similar to the skin irritation test, cell viability is determined using the MTT assay.^[8]
- **Classification:** A substance is identified as not requiring classification (No Category) if the mean tissue viability is > 60%.^[6] Substances causing viability to fall below this threshold are considered irritants, with further testing potentially required to differentiate between GHS Category 1 and 2.^[6]



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Experimental workflow for OECD Guideline 492 (Eye Irritation).

Respiratory Irritation Assessment

The classification "May cause respiratory irritation" (H335) suggests the need for caution when handling the powdered form of the compound. While no single validated in vitro test for respiratory irritation has been adopted as a full replacement for in vivo methods, research is ongoing.[17] Current approaches involve using in vitro models of the human respiratory tract, such as 3D mucociliary tissue models cultured at an air-liquid interface (ALI).[18][19] Assessment endpoints in these systems include cytotoxicity, epithelial barrier integrity (measured by TEER), and the release of inflammatory markers.[18][20] The activation of TRPA1 and TRPV1 channels has been identified as a key initiating event in airway irritation.[21]

Conclusion

D-Tyrosine methyl ester hydrochloride is a chemical that requires careful handling due to its classification as a skin, eye, and respiratory irritant. While specific quantitative toxicity data are lacking, a conservative approach to safety, including the consistent use of appropriate engineering controls and personal protective equipment, is mandatory. The experimental protocols outlined in this guide, based on OECD guidelines, provide a framework for generating the necessary data to perform a comprehensive risk assessment should the need arise. All handling and experimental procedures should be conducted by qualified personnel in a suitable laboratory environment.

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